

Mass Spectrometry Analysis of 4-N-BOC-Amino-4-Carboxytetrahydropyran: A Comparative Guide

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Compound of Interest

Compound Name:	4-N-BOC-AMINO-4-CARBOXYTETRAHYDROPYRAN
Cat. No.:	B067323

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For researchers, scientists, and drug development professionals working with novel chemical entities, the precise characterization of molecules such as **4-N-BOC-amino-4-carboxytetrahydropyran** is fundamental. This guide provides a comparative overview of mass spectrometry-based approaches for its analysis, offering insights into expected fragmentation patterns and optimal analytical techniques. While specific experimental data for this compound is not widely published, this guide leverages established principles of mass spectrometry for BOC-protected amines and tetrahydropyran derivatives to provide a robust analytical framework.

Predicted Fragmentation Patterns

The mass spectral behavior of **4-N-BOC-amino-4-carboxytetrahydropyran** is expected to be dominated by the fragmentation of the tert-butyloxycarbonyl (BOC) protecting group and the tetrahydropyran ring. The BOC group is notoriously labile under common mass spectrometry conditions and can fragment in several ways.^{[1][2]} A primary fragmentation pathway involves the loss of isobutylene (56 Da), leading to a prominent $[M-56]^+$ ion.^{[2][3]} Alternatively, the entire BOC group (100 Da) can be lost.

The tetrahydropyran ring itself can undergo cleavage, with a characteristic fragment at m/z 85 corresponding to the tetrahydropyranyl cation.^{[4][5]} The presence of the amino and carboxyl groups introduces further possibilities for fragmentation, including the loss of CO_2 (44 Da) from the carboxyl group.

Comparison of Mass Spectrometry Techniques

The choice of ionization technique and mass analyzer is critical for the successful analysis of **4-N-BOC-amino-4-carboxytetrahydropyran**. Softer ionization methods are generally preferred to minimize the premature cleavage of the labile BOC group.[\[6\]](#)

Technique	Ionization Principle	Applicability for 4-N-BOC-Amino-4-Carboxytetrahydropyran	Anticipated Advantages	Potential Limitations
Electrospray Ionization (ESI)	Soft ionization creating ions from solution.	Highly suitable, especially when coupled with liquid chromatography (LC-MS). [7]	Gentle ionization preserves the molecular ion; allows for the analysis of polar, non-volatile compounds. [7]	In-source fragmentation of the BOC group can still occur; careful optimization of source parameters is needed. [6]
Atmospheric Pressure Chemical Ionization (APCI)	Ionization of analytes in the gas phase through corona discharge.	Suitable for less polar compounds than ESI. [7]	Can be a good alternative if ESI fails to produce a strong signal.	More energetic than ESI, potentially leading to increased fragmentation.
Matrix-Assisted Laser Desorption/Ionization (MALDI)	Soft ionization where a laser strikes a matrix containing the analyte.	Can be used, particularly for high-throughput screening. [6]	Often produces singly charged ions with minimal fragmentation, simplifying spectral interpretation. [6]	Requires a suitable matrix and may be less amenable to coupling with liquid chromatography.

Table 1. Comparison of Ionization Techniques for the Analysis of **4-N-BOC-Amino-4-Carboxytetrahydropyran**.

Different mass analyzers offer distinct advantages in terms of resolution, mass accuracy, and tandem mass spectrometry (MS/MS) capabilities.

Mass Analyzer	Principle	Performance for 4-N-BOC-Amino-4-Carboxytetrahydropyran Analysis
Quadrupole	Mass separation based on the stability of ion trajectories in an oscillating electric field.	Good for routine quantification and target analysis due to its robustness and cost-effectiveness.
Time-of-Flight (TOF)	Mass separation based on the time it takes for ions to travel a fixed distance.	Provides high resolution and mass accuracy, enabling confident molecular formula determination.
Orbitrap	Ions are trapped in an orbital motion around a central electrode, and their frequency is related to their m/z.	Offers very high resolution and mass accuracy, ideal for structural elucidation and impurity profiling.
Ion Trap	Ions are trapped in a 3D or linear electric field, and masses are sequentially ejected for detection.	Excellent for MSn experiments to elucidate fragmentation pathways.

Table 2. Comparison of Mass Analyzers for the Analysis of **4-N-BOC-Amino-4-Carboxytetrahydropyran**.

Experimental Protocols

While a specific, validated protocol for **4-N-BOC-amino-4-carboxytetrahydropyran** is not available, a general procedure for LC-MS analysis using ESI is provided below as a starting

point.

Sample Preparation:

- Prepare a stock solution of the compound in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
- Dilute the stock solution with the initial mobile phase to a final concentration of 1-10 µg/mL for injection.

Liquid Chromatography (LC) Conditions:

- Column: A reversed-phase C18 column (e.g., 2.1 x 50 mm, 1.8 µm) is a good starting point.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A typical gradient would be to start with a low percentage of B, ramp up to a high percentage to elute the compound, and then return to initial conditions for re-equilibration.
- Flow Rate: 0.2-0.4 mL/min.
- Column Temperature: 30-40 °C.

Mass Spectrometry (MS) Conditions (ESI-QTOF):

- Ionization Mode: Positive and negative ion modes should be evaluated.
- Capillary Voltage: 3-4 kV.
- Cone Voltage: 20-40 V (optimize to minimize in-source fragmentation).
- Source Temperature: 100-120 °C.
- Desolvation Gas Flow: 600-800 L/hr.
- Collision Energy (for MS/MS): Ramp collision energy (e.g., 10-40 eV) to obtain a comprehensive fragmentation spectrum.

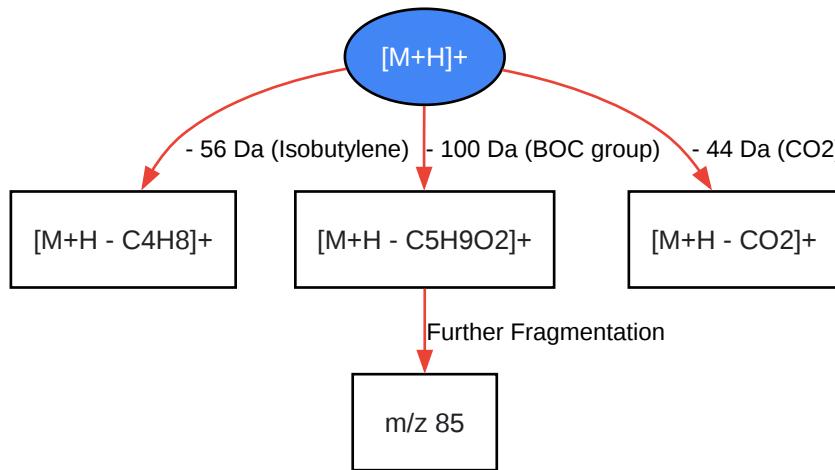
Logical Workflow for Analysis



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Caption: Workflow for the LC-MS analysis of **4-N-BOC-amino-4-carboxytetrahydropyran**.

Predicted Fragmentation Pathway



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Caption: Predicted ESI-MS/MS fragmentation of **4-N-BOC-amino-4-carboxytetrahydropyran**.

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